

Measuring 3-HPMA in Stored Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-HPMA Potassium Salt-3-
13C3,15N

Cat. No.: B12376813

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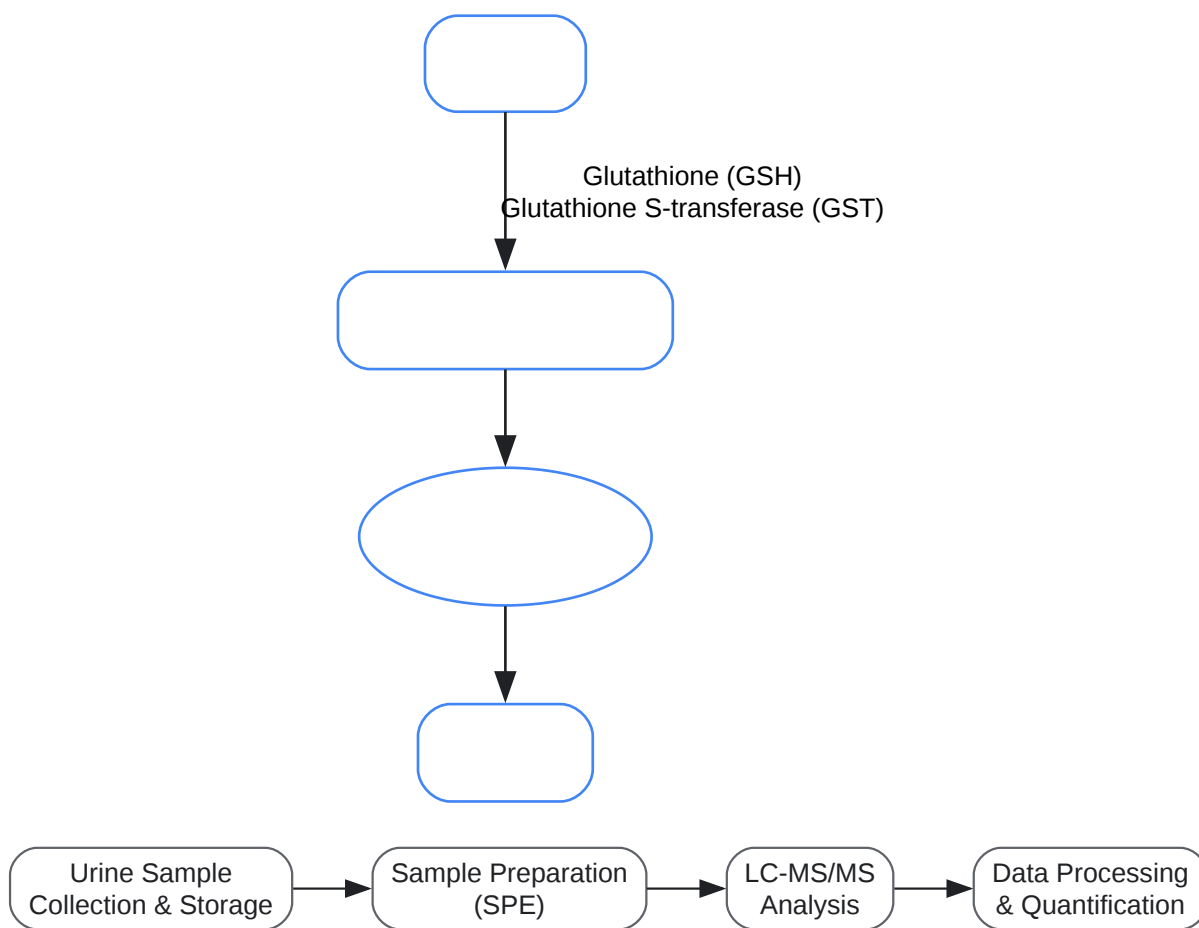
For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxypropylmercapturic acid (3-HPMA) is a stable and specific urinary metabolite of the highly reactive and toxic aldehyde, acrolein.[1] Acrolein is ubiquitous in the environment, found in sources such as cigarette smoke and automobile exhaust, and is also a metabolic byproduct of certain chemotherapeutic agents like cyclophosphamide.[2][3] Consequently, the quantification of 3-HPMA in biological samples, primarily urine, serves as a reliable biomarker for assessing exposure to acrolein.[1][4] This document provides detailed application notes and protocols for the measurement of 3-HPMA in stored biological samples, with a focus on ensuring sample integrity and generating accurate, reproducible data.

Biological Significance and Pathway

Acrolein, upon entering the body, is detoxified through conjugation with glutathione (GSH), a reaction that can be catalyzed by Glutathione S-transferases (GSTs). The resulting GSH-acrolein conjugate undergoes further metabolism, leading to the formation of 3-HPMA, which is then excreted in the urine.[1] This metabolic pathway underscores the importance of 3-HPMA as a biomarker of acrolein exposure.



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